

# Essential Safety and Operational Guidance for Handling 4-Vinylpyridine

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## Compound of Interest

Compound Name: 4-Vinylpyridine

Cat. No.: B031050

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate and essential safety and logistical information for the use of **4-Vinylpyridine**, including comprehensive operational and disposal plans.

## Chemical Properties and Hazards

**4-Vinylpyridine** is a flammable and toxic liquid that can cause severe skin burns and eye damage.<sup>[1]</sup> It may also cause respiratory irritation and allergic skin reactions.<sup>[1]</sup> Understanding its properties is the first step in safe handling.

Property	Value
Physical State	Liquid
Appearance	Dark yellow to red-brown
Odor	Pungent, unpleasant
Boiling Point	171 °C / 339.8 °F @ 760 mmHg
Flash Point	48 °C / 118.4 °F
Autoignition Temperature	460 °C / 860 °F
Vapor Pressure	2.5 hPa @ 20 °C
Solubility	Soluble in water
Acute Toxicity (Oral)	Category 3 (ATE = 50 - 300 mg/kg)
Acute Toxicity (Dermal)	Category 3 (ATE = 200 - 1000 mg/kg)
Acute Toxicity (Inhalation)	Category 3 (ATE = 2 - 10 mg/l)

#### Personal Protective Equipment (PPE)

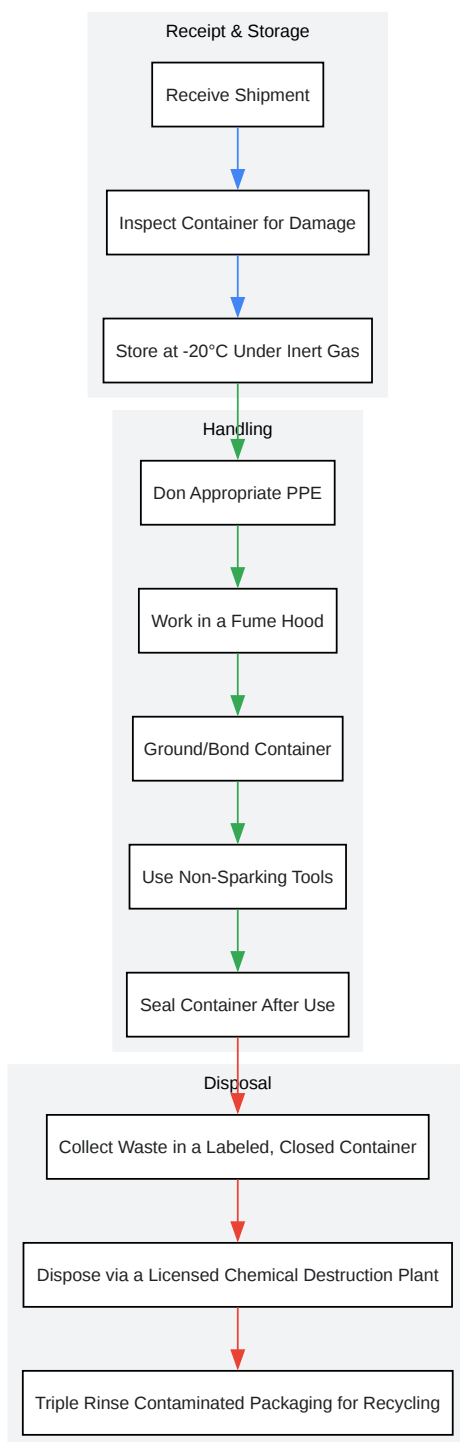
Appropriate PPE is mandatory when handling **4-Vinylpyridine** to prevent exposure.

PPE Category	Specification
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles. A face shield (8-inch minimum) is also recommended. <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., butyl-rubber with a minimum layer thickness of 0.3 mm and a breakthrough time of at least 60 minutes). <a href="#">[3]</a> A complete suit protecting against chemicals is necessary. <a href="#">[2]</a>
Respiratory Protection	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is required where risk assessment shows it is appropriate. <a href="#">[2]</a> If the respirator is the sole means of protection, use a full-face supplied air respirator. <a href="#">[2]</a>

### Operational Workflow: From Receipt to Disposal

Proper handling procedures are critical to ensure safety and maintain the integrity of the chemical. **4-Vinylpyridine** should be stored at a recommended temperature of -20°C under an inert gas.[\[2\]](#)[\[3\]](#)

## Operational Workflow for 4-Vinylpyridine

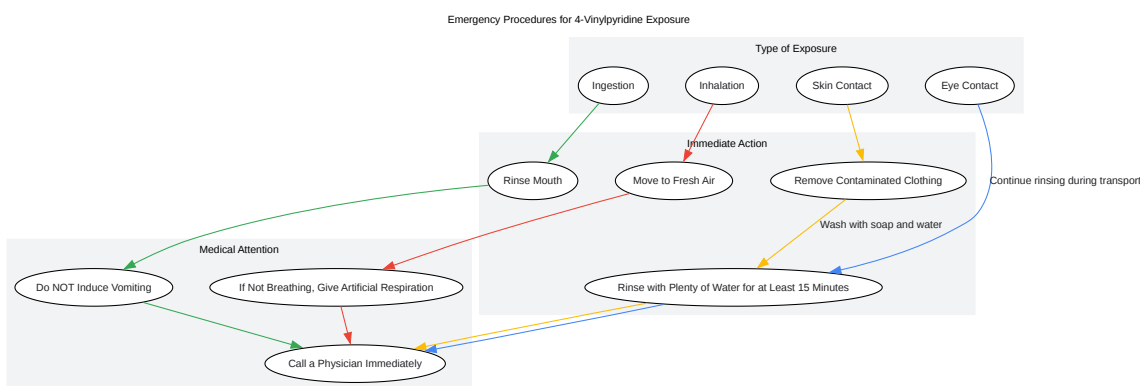


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Caption: A diagram illustrating the key steps for safely handling **4-Vinylpyridine**.

## Emergency Procedures for Exposure

In the event of exposure, immediate and appropriate first aid is crucial.



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Caption: A flowchart outlining the immediate first aid steps for various types of exposure.

## Spill and Disposal Procedures

In case of a spill, evacuate the area and remove all sources of ignition.<sup>[1]</sup> Use personal protective equipment and contain the spill with an inert absorbent material.<sup>[1]</sup> Collect the

absorbed material in a suitable, closed container for disposal.[1]

Disposal of **4-Vinylpyridine** waste must be handled by a licensed chemical destruction plant.

[4] Controlled incineration with flue gas scrubbing is a potential disposal method.[4]

Contaminated packaging should be triple-rinsed before being offered for recycling or reconditioning.[4] Do not allow the product to enter drains or surface water.[2]

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